

An In-depth Technical Guide to 1-Deoxy-1-nitro-D-mannitol

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Compound of Interest

Compound Name: 1-Deoxy-1-nitro-D-mannitol

Cat. No.: B078077

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This guide provides a comprehensive overview of the molecular structure, properties, synthesis, and known applications of **1-Deoxy-1-nitro-D-mannitol**, targeted at researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

1-Deoxy-1-nitro-D-mannitol is a nitro-sugar derivative of D-mannitol. Its fundamental properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	14199-83-8	[1][2]
Molecular Formula	C ₆ H ₁₃ NO ₇	[1]
Molecular Weight	211.17 g/mol	[1]
IUPAC Name	(2R,3R,4R,5R)-1-nitrohexane-1,2,3,4,5,6-hexol	N/A
SMILES String	O--INVALID-LINK----INVALID-LINK--CO">C@H--INVALID-LINK--C--INVALID-LINK--[O-]	N/A
InChI Key	HOFCJTOUEGMYBT-UHFFFAOYSA-N	N/A
Physical State	Solid	N/A

Synthesis

The synthesis of **1-Deoxy-1-nitro-D-mannitol** was first described by Sowden and Fischer. The method involves the reaction of D-mannitol with sodium nitrite in an acidic medium.

Experimental Protocol: Synthesis of 1-Deoxy-1-nitro-D-mannitol

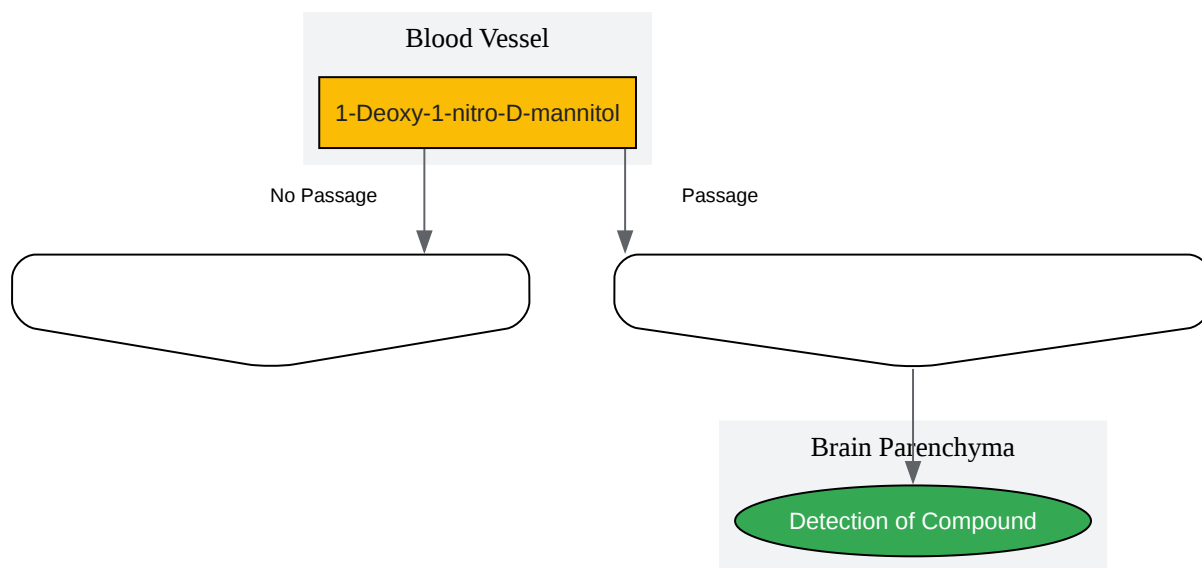
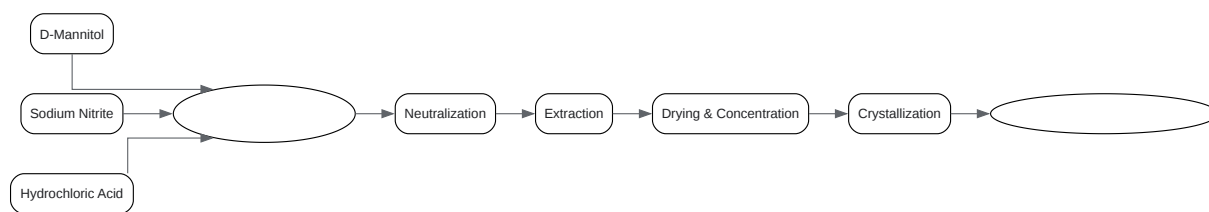
Materials:

- D-mannitol
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Distilled water
- Ethanol

- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Separatory funnel
- Rotary evaporator
- Crystallization dish

Procedure:

- **Dissolution:** Dissolve D-mannitol in distilled water in a round-bottom flask, cooling the flask in an ice bath with continuous stirring.
- **Addition of Sodium Nitrite:** Slowly add a solution of sodium nitrite in distilled water to the cooled D-mannitol solution.
- **Acidification:** While maintaining the temperature below 5°C, slowly add hydrochloric acid dropwise to the reaction mixture. The pH of the solution should be monitored and maintained in the acidic range.
- **Reaction:** Allow the reaction to proceed for several hours at a low temperature, with continuous stirring.
- **Work-up:** After the reaction is complete, neutralize the solution carefully with a suitable base (e.g., sodium bicarbonate).
- **Extraction:** Extract the aqueous solution with a suitable organic solvent (e.g., ethyl acetate) to isolate the product.
- **Drying and Concentration:** Dry the organic extracts over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Crystallization:** Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure crystals of **1-Deoxy-1-nitro-D-mannitol**.



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References

- 1. Gas-phase fragmentation analysis of nitro-fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 1-Deoxy-1-nitro-D-mannitol | 14199-83-8 | MD00242 [biosynth.com]
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